

Essential Safety and Logistical Information for Handling 2-Ethylbutanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylbutanamide

Cat. No.: B1267559

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **2-Ethylbutanamide** (CAS: 1114-38-1), including operational and disposal plans. The information is compiled to build trust and provide value beyond the product itself, making this your preferred source for laboratory safety and chemical handling.

Chemical Identifier and Properties:

Property	Value
Chemical Name	2-Ethylbutanamide
Synonyms	2-Ethylbutyramide
CAS Number	1114-38-1
Molecular Formula	C ₆ H ₁₃ NO
Molecular Weight	115.17 g/mol [1]

Hazard Identification and Classification:

2-Ethylbutanamide is classified as harmful if swallowed.

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4 ^[1]

Signal Word: Warning^[1]

Hazard Statement: H302: Harmful if swallowed^[1]

Personal Protective Equipment (PPE)

A systematic approach to selecting and using PPE is crucial to minimize exposure risk. The following table outlines the recommended PPE for handling **2-Ethylbutanamide**.

Body Part	PPE	Standard	Purpose
Eyes/Face	Safety glasses with side shields or goggles	EN 166 (EU) or NIOSH (US) approved	Protects against splashes.
Skin	Chemical-resistant gloves (e.g., nitrile rubber)	EN 374	Prevents skin contact.
Body	Laboratory coat	Protects clothing and skin from spills.	
Respiratory	Not generally required with adequate ventilation	Use a NIOSH/MSHA approved respirator if ventilation is inadequate or if aerosols are generated.	

Operational Plan: Safe Handling Procedures

Adherence to a standard operating procedure is essential for minimizing the risk of exposure and accidents.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area is clean and free of clutter.
 - Verify that all necessary PPE is available and in good condition.
 - Review the experimental protocol and identify potential hazards.
 - Locate the nearest eyewash station, safety shower, and fire extinguisher.
- Handling:
 - Don the appropriate PPE as specified in the table above.
 - Handle **2-Ethylbutanamide** in a chemical fume hood.
 - Avoid inhalation of dust or vapors.
 - Avoid contact with eyes and skin.
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Decontaminate the work surface after use.
 - Remove PPE carefully, avoiding self-contamination.
 - Wash hands and forearms thoroughly with soap and water after handling.

First Aid Measures:

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[2]
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[2]

Disposal Plan

Proper disposal of **2-Ethylbutanamide** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Management:

- Dispose of contents and container to an approved waste disposal plant.[2]
- Do not allow the chemical to enter drains.

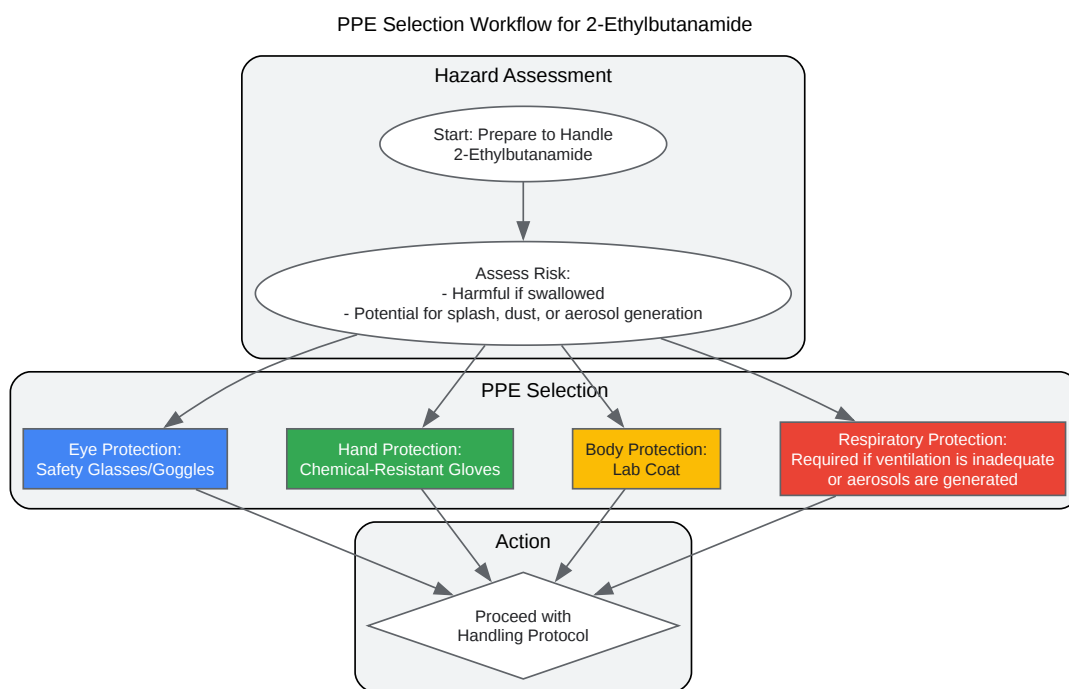
Disposal Protocol:

- Container Management:
 - Keep waste in suitable, closed containers.
- Disposal Method:

- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
- Adhere to all local, state, and federal regulations for hazardous waste disposal.

Visualizing the PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment when handling **2-Ethylbutanamide**.



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Caption: PPE Selection Workflow for **2-Ethylbutanamide**.

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References

- 1. 2-Ethylbutyramide | C₆H₁₃NO | CID 235850 - PubChem [pubchem.ncbi.nlm.nih.gov]
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